Pigment Red 176

• CAS: 12225-06-8

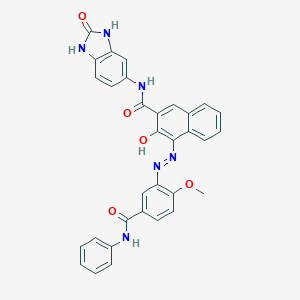

• Molecular Formula: C32H24N6O5
• Molecular Weight: 572.6 g/mol
• SMILES: COC1=C(C=C(C=C1)C(=O)NC2=CC=CC=C2)N=NC3=C(C(=CC4=CC=CC=C43)C(=O)NC5=CC6=C(C=C5)NC(=O)N6)O
• InChI: InChI=1S/C32H24N6O5/c1-43-27-14-11-19(30(40)33-20-8-3-2-4-9-20)16-26(27)37-38-28-22-10-6-5-7-18(22)15-23(29(28)39)31(41)34-21-12-13-24-25(17-21)36-32(42)35-24/h2-17,39H,1H3,(H,33,40)(H,34,41)(H2,35,36,42)
• InChIKey: LOGJDHWBDGLMNO-UHFFFAOYSA-N

Sourcing a bluish-red pigment that balances thermal durability and migration resistance often forces reformulation compromises. Pigment Red 176 (C.I. 12515) solves this with benzimidazolone chemistry optimized for high-temperature thermoplastics and flexible PVC. Key differentiators: - 300°C heat stability (PP) enables masterbatch use in engineering resins (ABS/PC), eliminating color shift and plate-out seen with low-cost azo pigments. - Non-migrating (4-5 rating in flexible PVC) even at low concentrations, preventing adjacent component staining. - High tinting strength (0.53% loading for 1/3 SD) reduces let-down ratios and overall coloring cost.

Pigment Red 176 Overview

Pigment Red 176 (C.I. 12515, CAS 12225-06-8) is a high-performance organic pigment belonging to the benzimidazolone chemical class . It provides a bluish-red shade with balanced durability, medium-to-high performance, and broad compatibility across plastics, coatings, and printing inks . This pigment is synthesized via azo coupling between 5-(2'-hydroxy-3'-naphthamido)-2-benzimidazolone and a diazonium salt derived from 2-methoxy-5-(phenylcarbamoyl)aniline [1], yielding a stable molecular structure that contributes to improved resistance properties compared with many traditional azo pigments .

Chemistry Benzimidazolone azo pigment

Shade Bluish-red (class profile)

Matrix compatibility Plastics, coatings, printing inks

• [1] Google Patents. Preparation method for C.I. pigment red 176. Patent CN200610147212.8, 2006. View Source

PR176 Substitution Limitations

Pigment Red 176 occupies a distinct performance and shade position within the benzimidazolone red pigment class, making generic substitution with other C.I. Pigment Reds (e.g., PR185, PR187, PR208, PR254) or lower-cost azo pigments (e.g., PR48:2, PR57:1) problematic without careful reformulation. While PR185, PR187, and PR208 all belong to the same benzimidazolone chemical family, they exhibit different hue angles, thermal stability profiles, and migration behavior . For instance, PR185 provides a cleaner, slightly yellower bluish-red but suffers from migration at low concentrations in flexible PVC and reduced heat stability when combined with TiO₂ [1]. Conversely, PR48:2 offers a similar hue but significantly inferior heat resistance and overall performance, making it unsuitable for high-temperature polymer processing [2]. PR254 (DPP chemistry) delivers superior lightfastness but represents a different color space and cost tier. These differences necessitate application-specific selection; substituting PR176 with an in-class analog without verifying the precise shade match, thermal stability requirements, and migration resistance can lead to color drift, processing defects, or premature product failure .

Shade position

PR176: Bluish-red (hue ~2°)

PR185: Cleaner, yellower bluish-red

Hue angle mismatch may shift outside brand color tolerance without reformulation.

Heat stability

PR176: Reported up to 300°C in PP

PR48:2: Significantly lower heat resistance

Processing at elevated temperatures may degrade substitute, causing color shift or plate-out.

Migration resistance

PR176: Rated 4.5–5 in flexible PVC

PR185: Migrates at low pigment loadings

Bleeding/staining risk in cable or synthetic leather where PR176 shows no migration.

• [1] Jinboyu Pigment. Technical article: Plastic coloring with organic blue-light red pigments. View Source
• [2] Jinboyu Pigment. Technical article: Plastic coloring with organic blue-light red pigments. View Source

PR176 vs. Competitor Reds

Hue Angle vs. PR185, PR187, PR208

Pigment Red 176 exhibits a hue angle of 2.1° (measured at 1/3 standard depth in HDPE) [1][2], which positions it as bluer than PR187 and PR208, and slightly yellower (less blue) than PR185 [3]. PR185 typically shows a hue value of 359 and saturation of 54.2 [4]. In 1/3 SD PVC with 5% TiO₂, PR176 achieves full shade development at a pigment loading of 0.53% [5].

Hue Angle (1/3 SD HDPE)

Head-to-head

2.1° — bluer than PR187/PR208, yellower than PR185

Shade match critical; substitution may alter color tolerance.

Measured at 1/3 standard depth in HDPE.

Evidence Dimension	Hue angle (shade position)
Target Compound Data	Hue angle = 2.1° (1/3 SD, HDPE)
Comparator Or Baseline	PR185: Hue value 359; PR187 and PR208: yellower/less blue than PR176
Quantified Difference	PR176 is bluer than PR187/PR208; yellower than PR185
Conditions	1/3 Standard Depth (SD) in HDPE

Why This Matters

Hue angle directly determines whether PR176 matches a specific brand color or formulation requirement; substituting with PR185 would yield a bluer, cleaner shade that may be outside acceptable color tolerance.

• [1] Ylhg8. Pigment Red 176 Technical Data and Application Characteristics. View Source
• [2] GuideChem. C.I. Pigment Red 176 CAS 12225-06-8 Properties and Uses. View Source
• [3] Colorsunshine Pigment (LinkedIn). Pigment Red 176 technical summary. View Source
• [4] Jinboyu Pigment. Technical article: Plastic coloring with organic blue-light red pigments. View Source
• [5] Sztoso. Pigment Red 176 product page. View Source

Heat Stability vs. PR185, PR48:2

Pigment Red 176 demonstrates heat stability up to 300°C in polypropylene (1/3 SD, 1 minute) and 280°C in transparent polystyrene [1][2]. In contrast, PR185 is reported to withstand 250°C under comparable conditions, and its heat resistance can degrade further when combined with titanium dioxide [3]. PR48:2, an azo pigment, offers a similar shade but exhibits significantly lower heat stability (typically <240°C) and undergoes reversible dehydration, causing color shifts [4].

Heat Resistance (PP)

Cross-study comparable

300°C (1 min) — PR185: 250°C; PR48:2: <240°C

Wider processing window; reported lower thermal degradation risk.

PP at 1/3 SD, 1-minute dwell.

Evidence Dimension	Heat resistance (maximum processing temperature)
Target Compound Data	300°C in PP (1/3 SD, 1 min); 280°C in PS
Comparator Or Baseline	PR185: 250°C; PR48:2: <240°C (class-level inference)
Quantified Difference	PR176 offers 50°C higher heat stability than PR185 in PP; >60°C higher than PR48:2
Conditions	Polypropylene (PP) at 1/3 Standard Depth, 1-minute dwell time

Why This Matters

Higher heat stability enables PR176 to be used in engineering plastics (e.g., ABS, polycarbonate) and high-temperature processing methods (e.g., injection molding at elevated temperatures) where PR185 or PR48:2 would degrade, causing color shift or plate-out.

• [1] Ylhg8. Pigment Red 176 Technical Data and Application Characteristics. View Source
• [2] GuideChem. C.I. Pigment Red 176 CAS 12225-06-8 Properties and Uses. View Source
• [3] Jinboyu Pigment. Technical article: Plastic coloring with organic blue-light red pigments. View Source
• [4] Jinboyu Pigment. Technical article: Plastic coloring with organic blue-light red pigments. View Source

Migration Resistance vs. PR185

Pigment Red 176 exhibits excellent migration resistance in flexible PVC, rated 4-5 to 5 on a 5-point scale, and demonstrates no migration even in demanding cable and synthetic leather applications [1]. In contrast, PR185 is reported to migrate at concentrations below 0.005% in flexible PVC, limiting its use in thin films or low-pigmentation applications [2].

Migration in PVC

Head-to-head

Rating 4.5–5 (no migration) — PR185 migrates at <0.005%

Reported to prevent staining in cable/synthetic leather.

Flexible PVC, various loadings.

Evidence Dimension	Migration resistance in plasticized PVC
Target Compound Data	Rating 4-5 to 5 (no migration observed in cables/synthetic leather)
Comparator Or Baseline	PR185: migrates at concentrations <0.005% in flexible PVC
Quantified Difference	PR176 maintains migration resistance at low concentrations where PR185 fails
Conditions	Flexible PVC at various pigment loadings, cable extrusion and calendering

Why This Matters

Migration resistance is critical for applications where the pigmented plastic contacts other materials (e.g., cable insulation touching copper conductors, synthetic leather contacting skin/clothing). PR176 eliminates the risk of bleeding or staining that occurs with PR185 at low pigment loadings.

• [1] Ylhg8. Pigment Red 176 Technical Data and Application Characteristics. View Source
• [2] Jinboyu Pigment. Technical article: Plastic coloring with organic blue-light red pigments. View Source

Lightfastness vs. PR254 and Benzimidazolones

Pigment Red 176 provides lightfastness ratings of 6-7 (full shade) to 6 (reduced tint) on the 8-point Blue Wool scale, with weather resistance rated 4-5 on a 5-point scale . This positions it as adequate for most indoor and moderate outdoor applications. PR254 (DPP chemistry) offers superior lightfastness (rating 8) but belongs to a different chemical class and color space [1]. Among benzimidazolone reds, PR185 offers comparable lightfastness (rating 7), while PR187 and PR208 are reported to have lower lightfastness [2].

Lightfastness (Blue Wool)

Cross-study comparable

Full shade 6–7; Tint 6 — PR254: 8; PR185: 7

Adequate for indoor/moderate outdoor; PR254 for extreme durability.

PR254 is a different chemistry and cost tier.

Evidence Dimension	Lightfastness (Blue Wool scale, 1-8)
Target Compound Data	Full shade: 6-7; Reduced tint: 6
Comparator Or Baseline	PR254: 8; PR185: 7; PR187/PR208: lower than PR176
Quantified Difference	PR176 lightfastness is 1-2 units lower than PR254 but equal to or better than PR185, PR187, and PR208
Conditions	Full shade and 1/3 SD reductions in various polymer matrices

Why This Matters

PR176's lightfastness is sufficient for most plastic and coating applications but may be insufficient for demanding exterior automotive finishes or architectural applications requiring >5 years of outdoor exposure; PR254 would be the preferred choice for those applications despite higher cost.

• [1] Kremer Pigmente. Red DPP BO, PR 254 Technical Datasheet. View Source
• [2] Colorsunshine Pigment (LinkedIn). Pigment Red 176 technical summary. View Source

Tinting Strength vs. PR48:2 and PR185

Pigment Red 176 achieves a 1/3 Standard Depth in PVC using 0.53% pigment when combined with 5% TiO₂, demonstrating high tinting strength [1]. While PR48:2 offers a similar shade, it requires higher pigment loadings to achieve comparable color intensity due to lower inherent tinting strength and is unsuitable for high-temperature applications [2]. PR185 offers comparable tinting strength but its migration issues and lower heat stability restrict its use in many plastic applications [3].

Tinting Strength (PVC)

Cross-study comparable

0.53% pigment + 5% TiO₂ → 1/3 SD — PR48:2 needs higher loading

Lower loading may reduce cost-in-use and mechanical impact.

PVC, 1/3 SD with 5% TiO₂.

Evidence Dimension	Pigment loading required for 1/3 SD
Target Compound Data	0.53% pigment + 5% TiO₂ in PVC
Comparator Or Baseline	PR48:2: higher loading required (exact data not available); PR185: comparable loading
Quantified Difference	PR176 achieves full color development at low loading, reducing formulation cost
Conditions	PVC with 5% titanium dioxide, 1/3 Standard Depth

Why This Matters

High tinting strength reduces the amount of pigment needed per unit volume, lowering raw material cost and minimizing the impact of pigment on polymer mechanical properties (e.g., tensile strength, impact resistance).

• [1] Sztoso. Pigment Red 176 product page. View Source
• [2] Jinboyu Pigment. Technical article: Plastic coloring with organic blue-light red pigments. View Source
• [3] Jinboyu Pigment. Technical article: Plastic coloring with organic blue-light red pigments. View Source

PR176 Industrial Applications

Cable Insulation and Sheathing

PR176's combination of 300°C heat stability in PP, 6-7 lightfastness rating, and excellent migration resistance (4-5 rating) in flexible PVC makes it ideal for coloring cable insulation and sheathing [1]. Unlike PR185, PR176 does not migrate at low concentrations, preventing staining of adjacent components [2]. The pigment's dielectric properties (mentioned in product literature) further support its use in electrical applications .

Synthetic Leather and Automotive Interior Trim

For synthetic leather (PU/PVC) and automotive interior components, PR176 provides a stable bluish-red shade with no migration (5 rating) and adequate lightfastness for interior UV exposure . Its heat stability (200°C in flexible PVC, 280°C in PS) withstands typical manufacturing processes for these applications [1]. PR185 would be unsuitable due to migration risk; PR254 is over-specified and cost-prohibitive [2].

High-Temperature Thermoplastic Masterbatch

PR176's exceptional heat stability (300°C in PP, 280°C in PS) enables its use in masterbatch formulations for injection molding of engineering plastics like ABS and polycarbonate [1]. Lower-cost azo pigments like PR48:2 degrade at these temperatures, causing color shift and potential plate-out on molds [2]. PR176's high tinting strength (0.53% loading for 1/3 SD) reduces masterbatch let-down ratios and overall cost .

Industrial Coatings and Printing Inks

PR176 is suitable for solvent-based and water-based industrial coatings, powder coatings, and printing inks where a balance of moderate lightfastness (6-7), chemical resistance, and cost is required . It complies with four-color printing standards for laminated plastic films [1]. For exterior automotive OEM finishes, PR254 should be selected due to its superior lightfastness (8) and weathering resistance, despite higher cost [2].

Application

Selection Property

Validation Focus

Cable Insulation & Sheathing

Heat stability, migration resistance, dielectric compatibility

Verify migration in target PVC formulation, thermal stability at processing temperature, dielectric property review

Synthetic Leather & Automotive Interior

Bluish-red shade consistency, migration resistance, indoor lightfastness

Shade match verification, migration test in PU/PVC, lightfastness under simulated interior UV

High-Temp Masterbatch (ABS, PC)

Heat stability in engineering plastics, tinting strength, low plate-out tendency

Color stability after high-temperature processing, plate-out evaluation, let-down ratio optimization

Industrial Coatings & Printing Inks

Solvent/water compatibility, lightfastness (6–7), chemical resistance

Dispersion stability, color matching for four-color printing, weathering for targeted outdoor use
